

# Amfenac Sodium: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: Amfenac sodium

Cat. No.: B1665971

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**Amfenac sodium**, a potent non-steroidal anti-inflammatory drug (NSAID), serves as a critical tool in ophthalmic applications and as a reference compound in pharmacological research. This technical guide provides an in-depth overview of its chemical properties, mechanism of action, and relevant experimental protocols for scientific professionals.

## Chemical and Physical Properties

**Amfenac sodium**'s chemical identity is well-characterized, with its properties summarized below. It exists in both anhydrous and hydrated forms.

Property	Value (Hydrated)	Value (Anhydrous)
Chemical Formula	C <sub>15</sub> H <sub>14</sub> NNaO <sub>4</sub> [1][2]	C <sub>15</sub> H <sub>13</sub> NNaO <sub>3</sub> [3]
Molecular Weight	295.26 g/mol [1][3]	278.26 g/mol [3]
IUPAC Name	sodium;2-(2-amino-3-benzoylphenyl)acetate;hydrate [1][4]	sodium 2-(2-amino-3-benzoylphenyl)acetate
CAS Number	61618-27-7[1][4]	61941-56-8[3]
Synonyms	Amfenac sodium hydrate, AHR-5850D[1]	Amfenac sodium anhydrous



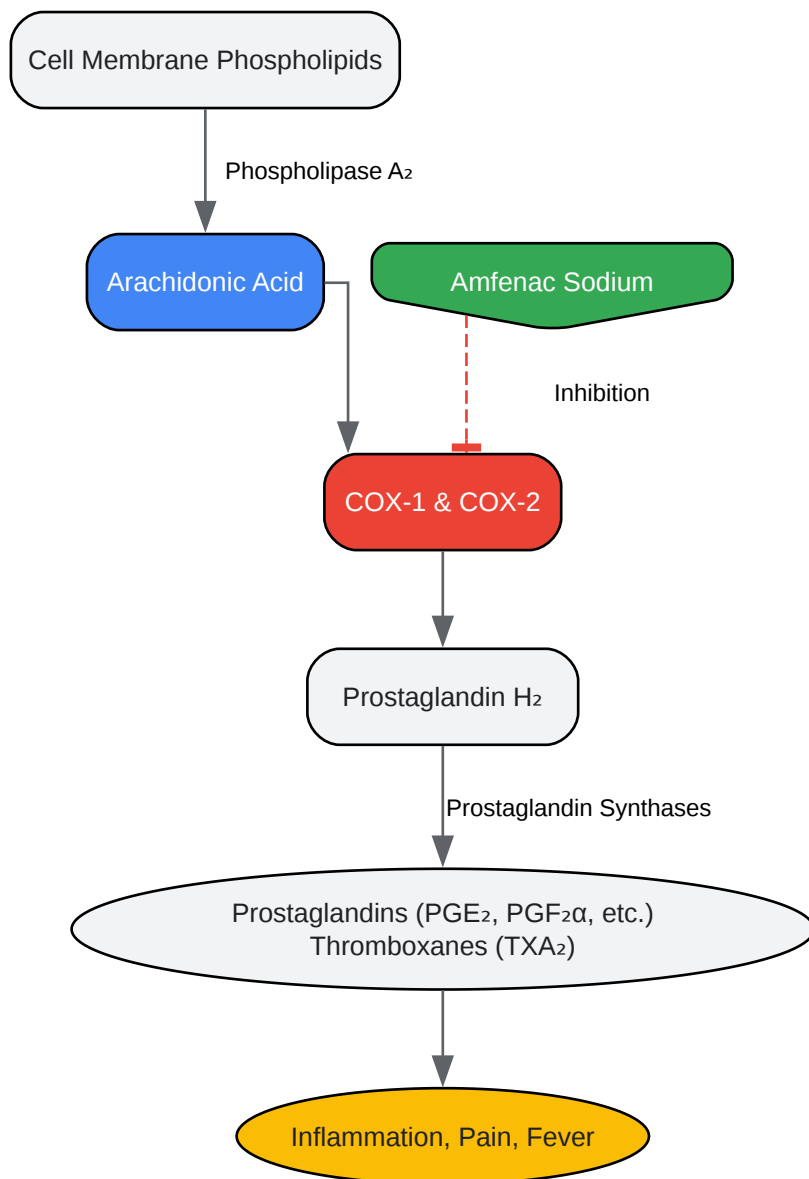
## Mechanism of Action: Inhibition of Prostaglandin Synthesis

**Amfenac sodium** exerts its anti-inflammatory, analgesic, and antipyretic effects by inhibiting the cyclooxygenase (COX) enzymes, specifically COX-1 and COX-2.<sup>[3][5][6]</sup> These enzymes are pivotal in the conversion of arachidonic acid to prostaglandin H<sub>2</sub> (PGH<sub>2</sub>), the precursor to various pro-inflammatory prostaglandins and thromboxanes.<sup>[3][4][7]</sup> By competitively binding to the active site of COX enzymes, amfenac blocks this critical step in the prostaglandin synthesis pathway, thereby reducing inflammation and pain.<sup>[3][7]</sup> While it inhibits both isoforms, some studies suggest a slightly higher potency for COX-2.<sup>[5][8]</sup>

The following diagram illustrates the prostaglandin synthesis pathway and the inhibitory action of **Amfenac sodium**.

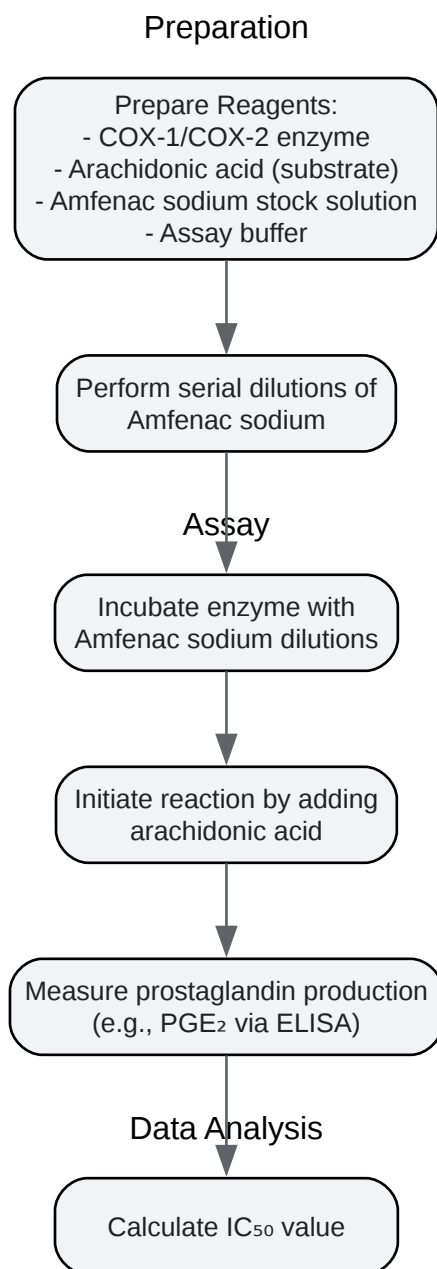


## Mechanism of Action of Amfenac Sodium



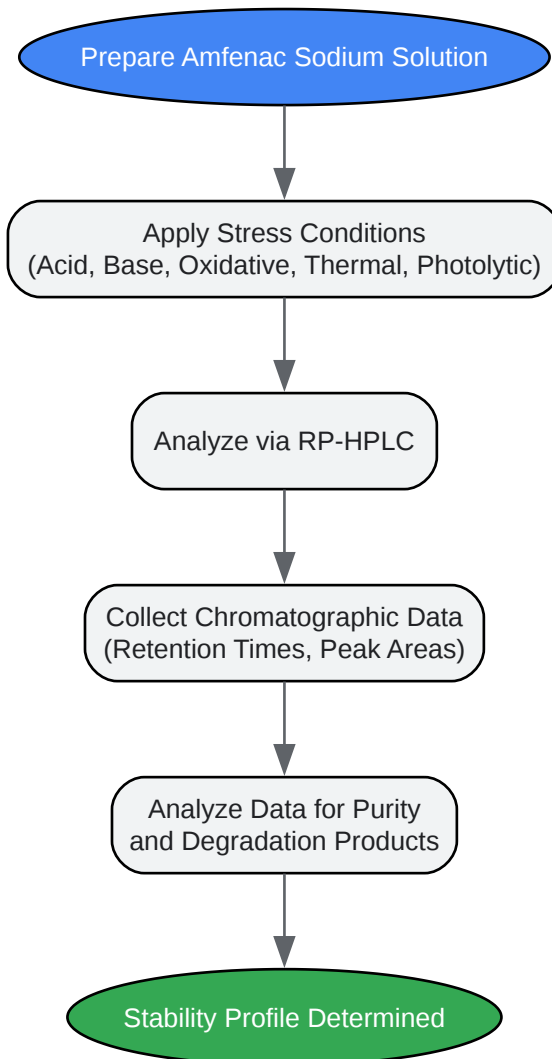


## Experimental Workflow for COX Inhibition Assay





## Logical Workflow for HPLC Stability Analysis



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